

# An In-depth Technical Guide to p-Tolyl Benzoate (CAS 614-34-6)

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## Compound of Interest

Compound Name: *p*-Tolyl benzoate

Cat. No.: B1584696

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **p-tolyl benzoate** (CAS 614-34-6), a versatile aromatic ester. It covers its physicochemical properties, synthesis protocols, key applications, and biological mechanism of action, presented in a format tailored for scientific and research applications.

## Physicochemical Properties

**p-Tolyl benzoate**, also known as 4-methylphenyl benzoate or p-cresyl benzoate, is a white crystalline solid.<sup>[1][2][3]</sup> Its core chemical and physical characteristics are summarized below.

Property	Value	Source
CAS Number	614-34-6	[1][4]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub>	[1][5]
Molecular Weight	212.24 g/mol	[1][5]
Melting Point	70-72 °C	[1][2][6]
Boiling Point	316 °C (estimated)	[1]
Appearance	Colorless or white plate-like crystals	[1][3]
Solubility	Insoluble in water; soluble in ethanol, methanol, isopropanol, and most perfume oils.[1][4][7]	
Vapor Pressure	0.000407 mmHg at 25°C	[6]
LogP	3.52	[8]

## Synthesis of p-Tolyl Benzoate

The primary method for synthesizing **p-tolyl benzoate** is through the esterification of a benzoic acid derivative with p-cresol.[5] A common laboratory-scale procedure involves the reaction of benzoyl chloride with the sodium salt of p-cresol.[1][3]

### Experimental Protocol: Synthesis from p-Cresol and Benzoyl Chloride

This protocol outlines a standard procedure for the preparation of **p-tolyl benzoate**.

#### Materials:

- p-Cresol
- Sodium hydroxide
- Benzoyl chloride

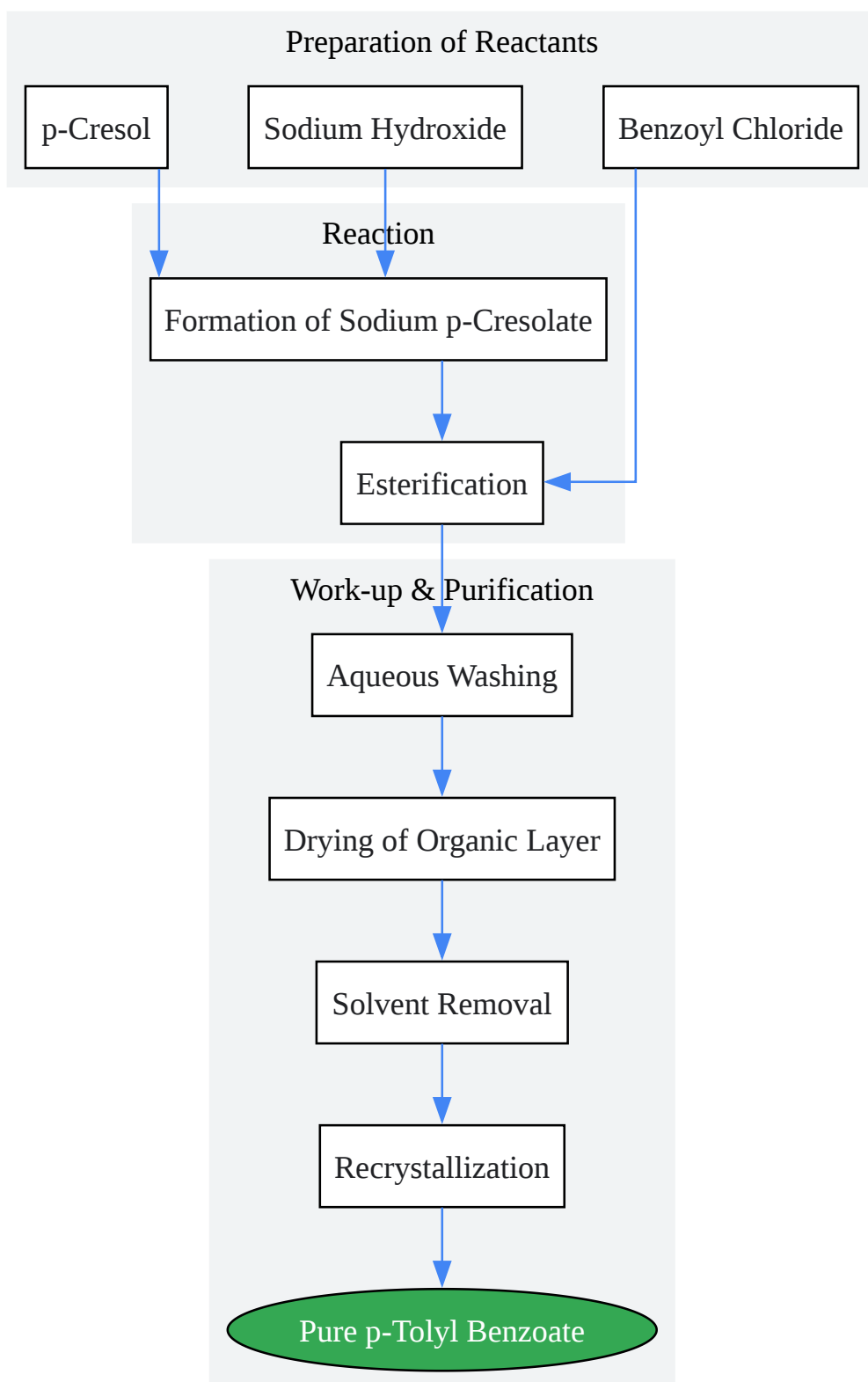
- Solvent (e.g., dichloromethane or toluene)
- Anhydrous magnesium sulfate or sodium sulfate
- Distilled water

Procedure:

- Preparation of Sodium p-Cresolate:
  - In a round-bottom flask equipped with a magnetic stirrer, dissolve a specific molar equivalent of p-cresol in a suitable solvent.
  - Slowly add one molar equivalent of aqueous sodium hydroxide solution to the flask while stirring.
  - Continue stirring until the p-cresol has completely reacted to form the sodium salt. The resulting solution is sodium p-cresolate.
- Esterification Reaction:
  - Cool the flask containing the sodium p-cresolate solution in an ice bath.
  - Slowly add one molar equivalent of benzoyl chloride to the cooled solution with vigorous stirring.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for several hours or until the reaction is complete (monitoring by thin-layer chromatography is recommended).
- Work-up and Purification:
  - Transfer the reaction mixture to a separatory funnel.
  - Wash the organic layer sequentially with a dilute acid solution (e.g., 5% HCl) to neutralize any unreacted base, followed by a saturated sodium bicarbonate solution to remove any unreacted benzoyl chloride and benzoic acid, and finally with brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent from the filtrate under reduced pressure using a rotary evaporator.
- The crude **p-tolyl benzoate** can be further purified by recrystallization from a suitable solvent such as ethanol or a hexane/ethyl acetate mixture to yield pure, crystalline **p-tolyl benzoate**.

Logical Workflow for Synthesis and Purification



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Caption: Workflow for the synthesis and purification of **p-tolyl benzoate**.

## Applications in Research and Drug Development

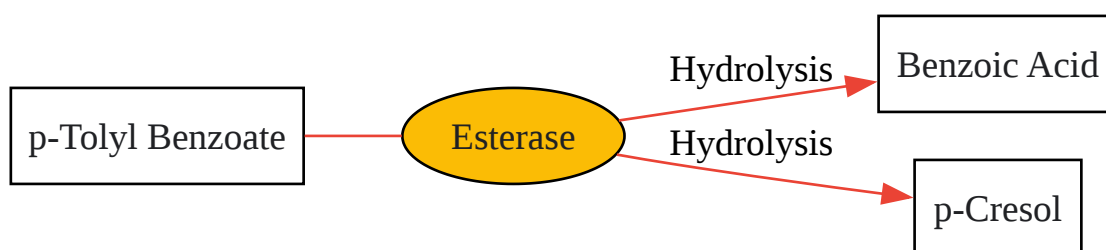
**p-Tolyl benzoate** serves as a valuable intermediate in organic synthesis and has been investigated for its potential applications in medicinal chemistry and drug delivery.

- **Organic Synthesis:** It is utilized as a starting material for the synthesis of more complex molecules and as a protecting group for alcohols and phenols.[5]
- **Drug Delivery and Prodrugs:** The ester linkage in **p-tolyl benzoate** can be enzymatically cleaved in vivo. This property makes it a candidate for use in prodrug design, where the benzoate or p-cresol moiety could be attached to a pharmacologically active agent to improve its pharmacokinetic properties, such as absorption or duration of action.[5] The benzoate portion, for instance, is used in drugs like rizatriptan benzoate to enhance bioavailability.[5]
- **Enzyme Studies:** It is employed as a model substrate for studying enzyme-catalyzed ester hydrolysis, providing insights into the mechanisms of esterases.[5]
- **Fragrance and Flavor Industry:** **p-Tolyl benzoate** is used in the fragrance industry as a fixative and modifier in floral scents.[1][3]

## Biological Activity and Mechanism of Action

The primary mechanism of action of **p-tolyl benzoate** in a biological system is its hydrolysis into benzoic acid and p-cresol.[5] This reaction is typically catalyzed by esterase enzymes.[5] The resulting metabolites, benzoic acid and p-cresol, are then further metabolized and excreted. The toxicity profile of **p-tolyl benzoate** is therefore closely related to that of its hydrolysis products.

### Hydrolysis of p-Tolyl Benzoate



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Caption: Enzymatic hydrolysis of **p-tolyl benzoate**.

## Spectroscopic Data

The identity and purity of **p-tolyl benzoate** can be confirmed using various spectroscopic techniques.

- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic strong absorption bands for the C=O stretch of the ester group.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra can be used to confirm the structure. The  $^1\text{H}$  NMR spectrum will show distinct signals for the aromatic protons of the benzoate and p-tolyl groups, as well as a singlet for the methyl protons.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of the compound.[9]

For detailed spectra, refer to chemical databases such as ChemicalBook and SpectraBase.[9][10]

## Safety Information

**p-Tolyl benzoate** is reported to be moderately toxic by ingestion and a skin irritant.[1][3][11] When heated to decomposition, it may emit acrid smoke and irritating fumes.[1][3] Appropriate personal protective equipment should be worn when handling this compound. For detailed safety information, consult the Safety Data Sheet (SDS).

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